

# Economic comparison of different butanediol synthesis routes

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An in-depth analysis of the economic viability of different 1,4-butanediol (BDO) synthesis routes reveals a competitive landscape where traditional petrochemical processes are increasingly challenged by emerging bio-based alternatives. This guide provides a comparative economic assessment of the primary industrial BDO production technologies, including the Reppe process, the Davy process, the Mitsubishi process, and bio-based fermentation routes. The evaluation is supported by available quantitative data on capital and operating expenditures, feedstock costs, and overall production costs.

### **Economic Comparison of BDO Synthesis Routes**

The choice of a specific synthesis route for 1,4-butanediol is heavily influenced by regional feedstock availability, energy costs, and capital investment capabilities. The following tables summarize the key economic parameters for the major industrial processes.

Table 1: High-Level Comparison of BDO Synthesis Routes



| Feature                  | Reppe<br>Process                      | Davy Process  | Mitsubishi<br>Process            | Bio-based<br>(Fermentation)                             |
|--------------------------|---------------------------------------|---|----------------------------------|---|
| Primary<br>Feedstock     | Acetylene,<br>Formaldehyde            | n-Butane /<br>Maleic Anhydride  | Butadiene, Acetic<br>Acid        | Sugars (Glucose,<br>Sucrose)                            |
| Technology<br>Maturity   | Mature                                | Mature  | Mature                           | Commercially maturing                                   |
| Geographic<br>Prevalence | China (coal-<br>based)[1][2]          | North America,<br>Europe[2]   | Japan, South<br>Korea, Taiwan[3] | Global<br>emergence                                     |
| Key Advantages           | High yields,<br>fewer steps           | Lower cost<br>feedstocks in<br>some regions,<br>operational<br>safety[2][4] | High selectivity                 | Renewable<br>feedstock, lower<br>GHG<br>emissions[5][6] |
| Key<br>Disadvantages     | Hazardous<br>handling of<br>acetylene | Multi-step<br>process   | Complex process                  | Sensitive to<br>feedstock price<br>volatility           |

Table 2: Quantitative Economic Comparison of BDO Synthesis Routes



| Economic<br>Parameter            | Reppe Process<br>(Coal-based in<br>China) | Davy Process (Bio-<br>succinic acid<br>based) | Bio-based (Direct<br>Fermentation) |
|----------------------------------|---|---|------------------------------------|
| Production Capacity (per annum)  | -   | 45,000 tonnes[7]                              | 100,000 tonnes                     |
| Total Capital Investment (CAPEX) | -   | \$12.2 Million[7]                             | -                                  |
| Annual Operating Cost (OPEX)     | -   | \$139.7 Million[7]                            | -                                  |
| Estimated Production Cost        | ~\$1,360 / tonne[6][8]                    | -   | -                                  |
| Minimum Selling Price (MSP)      | -   | -   | \$1,820 / tonne[9]                 |

Note: Data for the Reppe and Davy processes are based on specific case studies and may vary depending on plant scale, location, and feedstock costs. The production cost for the Reppe process was converted from CNY to USD at an approximate exchange rate of 7.25 CNY/USD.

# **Process Overviews and Economic Drivers Reppe Process**

The Reppe process, which involves the reaction of acetylene with formaldehyde followed by hydrogenation, is a long-established and efficient method for BDO production. Its economic viability is strongly tied to the cost of acetylene, which is often derived from coal in China, making this route particularly cost-effective in that region.[1]

### **Davy Process**

The Davy process utilizes the hydrogenation of maleic anhydride, which can be produced from n-butane.[2] A key feature of this process is the initial esterification of maleic anhydride, which allows for easier conversion to BDO.[4] This route is considered more economical in North America and Europe where n-butane is a readily available and cost-effective feedstock.[2] A



variation of the Davy process can also utilize bio-succinic acid as a feedstock, bridging the gap between conventional and bio-based routes.[7][10]

#### Mitsubishi Process

The Mitsubishi process is based on the acetoxylation of butadiene, followed by hydrogenation and hydrolysis.[3] While a mature technology, detailed public economic data for this route is less readily available. Its competitiveness is largely dependent on the price of butadiene.

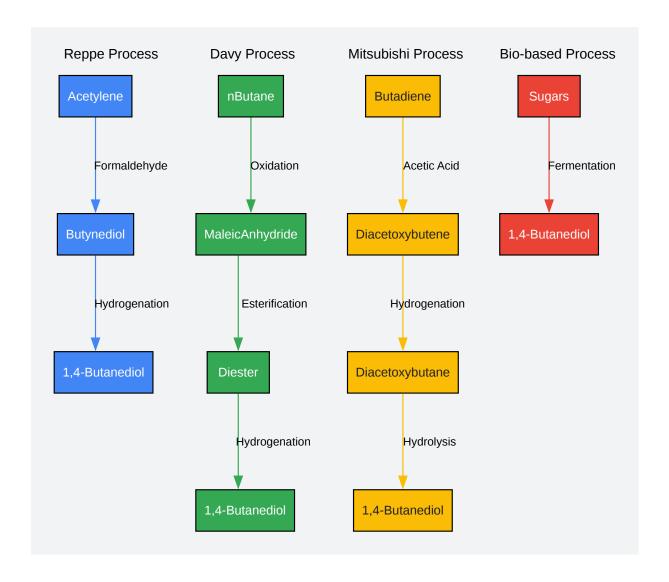
#### **Bio-based Synthesis**

Bio-based routes to BDO are gaining significant commercial traction, primarily through the direct fermentation of sugars like glucose by genetically engineered microorganisms.[11][12] Techno-economic analyses of this route have shown it to be cost-competitive with traditional petrochemical processes. A key study indicates a minimum selling price (MSP) of \$1.82/kg for a 100 kilotons per annum (KTA) plant.[9] The economic feasibility of bio-based BDO is sensitive to the price of sugar feedstocks but less so to energy prices. Increasing the fermentation titer has been identified as a critical factor in reducing production costs.[9]

## Visualizing the Synthesis Pathways

The following diagrams illustrate the logical flow of the different BDO synthesis routes.





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Caption: High-level process flows for major 1,4-Butanediol synthesis routes.

## **Experimental Protocols and Methodologies**

The economic evaluations cited in this guide are typically based on techno-economic analysis (TEA), a standard methodology for assessing the economic feasibility of a process.[13]

### **Techno-Economic Analysis (TEA) Methodology**

A typical TEA for a chemical production process involves the following steps:



- Process Simulation: A detailed process model is developed using software such as Aspen
   Plus or MATLAB. This model establishes mass and energy balances for the entire process.
- Capital Cost Estimation: The cost of all major equipment is estimated based on the process simulation. Lang factors or other factorial methods are then used to estimate the total project investment (TPI), which includes inside battery limits (ISBL), outside battery limits (OSBL), and other indirect costs.
- Operating Cost Estimation: Operating costs are calculated based on the consumption of raw materials, utilities (steam, electricity, cooling water), labor, maintenance, and other fixed costs.[1]
- Economic Evaluation: Financial metrics such as the minimum selling price (MSP), net present value (NPV), and internal rate of return (IRR) are calculated using a discounted cash flow rate of return (DCFROR) analysis. This allows for a comprehensive assessment of the project's profitability.

## Experimental Protocol for Bio-based BDO Production (Fermentation)

The following provides a general protocol for the lab-scale fermentation of glucose to 1,4-BDO, which serves as the basis for the process simulations used in TEA.

- Microorganism and Culture Medium: A genetically engineered strain of E. coli capable of producing BDO from glucose is used.[14] The culture medium typically contains a defined concentration of glucose or sucrose as the carbon source, along with nitrogen sources, salts, and trace elements to support cell growth and product formation.[15]
- Fermentation Conditions: The fermentation is carried out in a bioreactor under controlled conditions. Key parameters that are monitored and controlled include:
  - Temperature: Maintained at an optimal level for the specific microbial strain (e.g., 30-37°C).[15]
  - pH: Controlled within a specific range (e.g., 6.0-7.0) through the addition of a base like ammonia.[16]



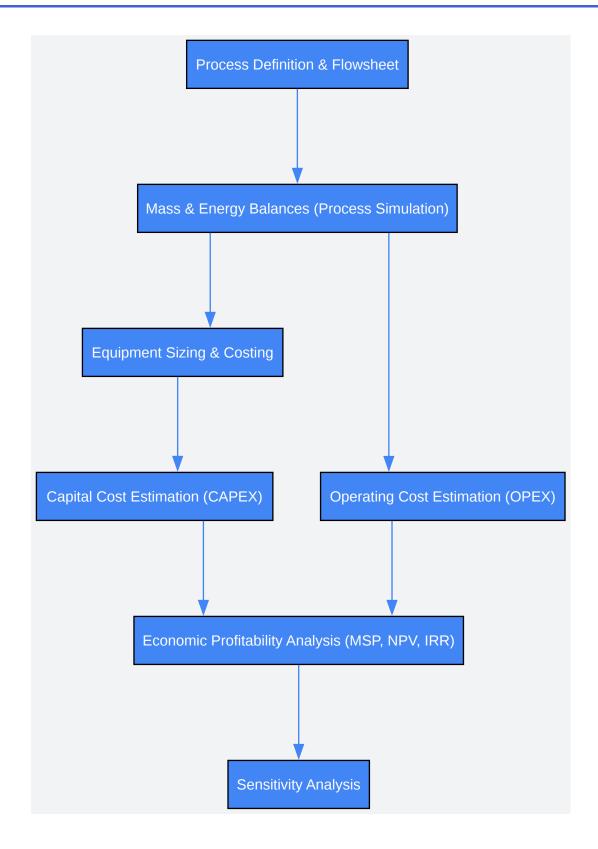




- Aeration and Agitation: The levels of dissolved oxygen are controlled through sparging
  with air and adjusting the agitation rate to ensure optimal metabolic activity.[15]
- Fed-Batch Operation: A fed-batch strategy is often employed where a concentrated feed of
  the carbon source and other nutrients is continuously or intermittently added to the
  bioreactor. This helps to maintain high cell densities and productivity while avoiding substrate
  inhibition.[16]
- Downstream Processing: After the fermentation is complete, the BDO is separated from the fermentation broth. This typically involves several purification steps, such as centrifugation to remove biomass, followed by filtration (e.g., microfiltration, ultrafiltration, and nanofiltration) and distillation to achieve the desired product purity.[16]

The following diagram illustrates a typical workflow for a techno-economic analysis.





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Caption: Workflow for a typical Techno-Economic Analysis (TEA).



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